

# Diethoxy-methyl-silane (DEMS): Operational Safety & Disposal Guide

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## Compound of Interest

Compound Name: Diethoxy-methyl-silane

Cat. No.: B7803592

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## Executive Safety Directive: The "Silent Pressure" Hazard

IMMEDIATE ACTION REQUIRED: Stop and read before handling waste containers.

**Diethoxy-methyl-silane (DEMS)** poses a specific, often underestimated dual hazard in the laboratory: Flammability combined with Hydrogen Evolution.

Unlike standard organic solvents, DEMS contains a silicon-hydride (Si-H) bond. Upon contact with moisture, water, or aqueous bases, it undergoes hydrolysis/alcoholysis, releasing Hydrogen gas (

- ).
- **The Risk:** If DEMS waste is placed in a sealed container (even a standard safety can) that contains traces of water or basic residues, it will generate internal pressure.
  - **The Consequence:** Container rupture, followed by the ignition of the released flammable vapor cloud (Flash Point:  $\sim 23^{\circ}\text{C}$ ).

**Core Rule:** Never place unquenched DEMS directly into a sealed aqueous or general solvent waste stream.

## Chemical Profile & Reactivity

Understanding the mechanism is the only way to ensure safety.

Property	Data	Operational Implication
CAS Number	2031-62-1	Verification for waste manifesting.[1]
Flash Point	23°C (73°F)	Class 1B Flammable Liquid. Ground all transfers.
Specific Gravity	0.838 g/mL	Lighter than water; floats on aqueous layers.
Reactivity	Water Reactive	Reacts to form Ethanol and Hydrogen Gas.
Hazard Codes	H225, H261, H315	Flammable; In contact with water releases flammable gas; Skin Irritant.

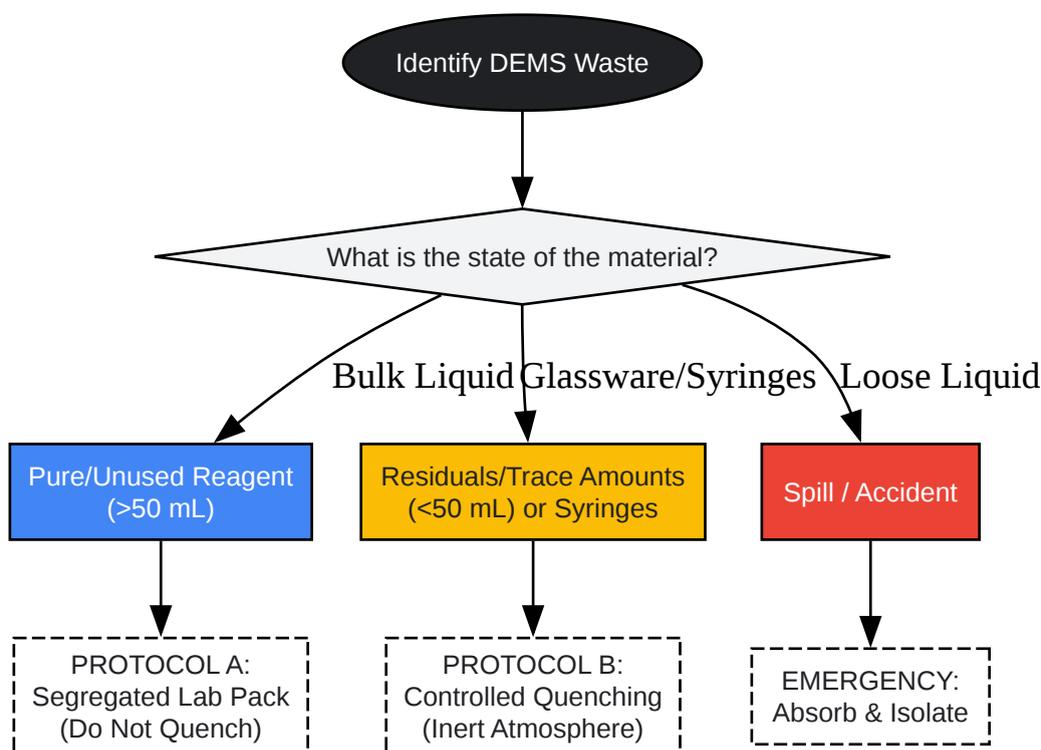
## The Mechanism of Hazard (Why we vent)

The hydrolysis of the ethoxy groups releases ethanol. However, the hydrolysis of the Si-H bond releases Hydrogen gas. This reaction is catalyzed by acids and violently by bases.

Reaction:

## Pre-Disposal Assessment: The Decision Matrix

Do not treat all DEMS waste identically. Use this logic flow to determine the correct protocol.



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Figure 1: Decision Matrix for **Diethoxy-methyl-silane** disposal. Note that bulk quantities should generally not be quenched in-lab due to heat/gas generation risks.

## Operational Protocols

### Protocol A: Professional Waste Pickup (Bulk/Pure Reagent)

Use this for expired bottles or unused reagent >50mL.

- Container: Keep in the original container if possible. If transferring, use a clean, dry HDPE or glass container.
- Labeling: Affix a hazardous waste label.
  - Constituents: **Diethoxy-methyl-silane**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
  - Hazard Checkboxes: Flammable, Water Reactive.[\[6\]](#)

- Cap Management:
  - If the reagent is potentially contaminated with moisture, use a vented cap (pressure-relief cap) to prevent bursting.
  - If the original seal is intact, keep it sealed.
- Storage: Store in a Flammable cabinet, segregated from oxidizers and aqueous waste streams until pickup.

## Protocol B: Controlled Quenching (Residuals & Glassware)

Use this for cleaning syringes, cannulas, and empty bottles containing residue. This procedure converts the reactive Si-H bond into inert siloxanes.

Prerequisites:

- Location: Functioning Fume Hood (Sash down).
- PPE: Flame-resistant lab coat, nitrile gloves (double gloved), safety goggles/face shield.
- Inert Gas: Nitrogen or Argon line recommended.[\[7\]](#)[\[8\]](#)[\[9\]](#)

The "Alcohol-First" Method (Step-by-Step):

- Preparation:
  - Place a receiving flask (e.g., 500mL Erlenmeyer) in the fume hood.
  - Add a non-reactive solvent (e.g., Hexane or Toluene) to the flask to act as a heat sink.
  - Optional: Place flask in an ice bath to control exotherm.
- Dilution:
  - Rinse the contaminated syringe or glassware with the non-reactive solvent (Hexane/Toluene) and transfer the rinse into the receiving flask.[\[10\]](#)

- Goal: Dilute the DEMS to <5% concentration.
- The Quench (Primary):
  - Slowly add Isopropanol (IPA) or Ethanol to the stirring mixture.
  - Observation: You may see minor bubbling. This is the alkoxy silane exchanging; the Si-H bond is relatively stable in neutral alcohol but may slowly evolve.
- The Quench (Secondary - Hydrolysis):
  - Critical Step: Add 5% Aqueous Ethanol (mostly ethanol, small amount of water) dropwise.
  - Warning: Do NOT add base (NaOH/KOH) unless you are prepared for vigorous Hydrogen evolution. Base catalyzes the Si-H decomposition rapidly.
  - Allow the mixture to stir in the open hood (venting) for at least 2 hours, or overnight.
- Final Disposal:
  - Once no more bubbling is observed and the mixture has sat overnight, check pH.
  - The resulting mixture (Solvent + Siloxanes + Ethanol) can now be disposed of in the Organic Solvent Waste stream.
  - Note: The waste container should ideally be vented or not filled more than 75% to allow for any slow, residual off-gassing.

## Emergency Procedures: Spills

If a spill occurs (>100 mL) outside the hood:

- Evacuate: Clear the immediate area.
- Eliminate Ignition: Turn off hot plates. No sparks.
- Absorb:

- Do NOT use water.[5][6][11]
- Use a dry absorbent pad, vermiculite, or dry sand.
- Pro-Tip: Commercial "Solvent Absorbents" (charcoal-based) are effective.
- Disposal: Scoop absorbed material into a bucket/bag. Label as "Flammable Solid - Water Reactive." Leave the bag/bucket loosely closed in a fume hood to off-gas before sealing for EHS pickup.

## References

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- Gelest, Inc. (2020). Silane Handling and Safety: Hydrolysis and Hydrogen Evolution. Retrieved from

(Note: While these protocols are standard, always consult your institution's specific Chemical Hygiene Plan (CHP) before executing new disposal workflows.)

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